

Arthrofactin: A Comprehensive Structural Elucidation

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Compound of Interest

Compound Name: *Arthrofactin*

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Introduction

Arthrofactin is a highly effective cyclic lipopeptide biosurfactant produced by the bacterium *Pseudomonas* sp. MIS38 (initially identified as *Arthrobacter* sp.).^{[1][2]} It is recognized for its exceptional ability to reduce the surface tension of water, making it a subject of significant interest in various industrial and biotechnological applications.^{[1][3]} This document provides a detailed technical overview of the chemical structure of **Arthrofactin**, including its constituent fatty acid and peptide moieties, its cyclic nature, and the experimental methodologies employed for its structural determination.

Overall Chemical Structure

Arthrofactin is a cyclic lipoundecapeptide, which means its structure consists of a lipid portion (a fatty acid) linked to a cyclic chain of eleven amino acids.^[1] The molecule's amphiphilic nature, with a hydrophobic fatty acid tail and a hydrophilic peptide head, is responsible for its potent surfactant properties. The molecular formula of **Arthrofactin** is $C_{64}H_{111}N_{11}O_{20}$, and it has a molecular weight of approximately 1354.6 g/mol.^{[4][5]}

Detailed Structural Components

Fatty Acid Moiety

The lipid component of **Arthrofactin** has been identified as 3-hydroxydecanoic acid.^{[2][5]} This ten-carbon fatty acid is attached to the N-terminus of the peptide chain, providing the

hydrophobic character essential for surface activity.

Peptide Moiety

The peptide portion of **Arthrofactin** is an undecapeptide, meaning it is composed of eleven amino acids. The specific amino acid sequence and their stereoisomers (D or L configuration) have been determined as:

3-hydroxydecanoyl-D-Leucyl-D-Asparagyl-D-Threonyl-D-Leucyl-D-Leucyl-D-Seryl-L-Leucyl-D-Seryl-L-Isoleucyl-L-Isoleucyl-L-Asparagyl[2][6]

The first six amino acids in the sequence possess the D-configuration.[7] The overall amino acid composition of **Arthrofactin** is Aspartic acid (or Asparagine), Threonine, Serine, Isoleucine, and Leucine in a ratio of 2:1:2:2:4, respectively.[5]

Cyclic Nature: Lactone Ring Formation

A defining feature of **Arthrofactin**'s structure is its cyclic nature. The peptide chain is not linear but forms a ring through an ester bond. This intramolecular cyclization occurs between the carboxyl group of the C-terminal L-Asparagine and the hydroxyl group of the D-Threonine residue, forming a stable lactone ring.[1][5] This cyclic conformation is crucial for its biological activity and surface properties.

Physicochemical Properties

The potent surfactant activity of **Arthrofactin** is quantified by its low critical micelle concentration (CMC) and the minimum surface tension it can achieve.

Property	Value
Molecular Formula	C ₆₄ H ₁₁₁ N ₁₁ O ₂₀
Molecular Weight	1354.6 g/mol
Critical Micelle Conc.	1.0 x 10 ⁻⁵ M (or 13.5 mg/L)
Minimum Surface Tension	24 mN/m

[1][2][4][5]

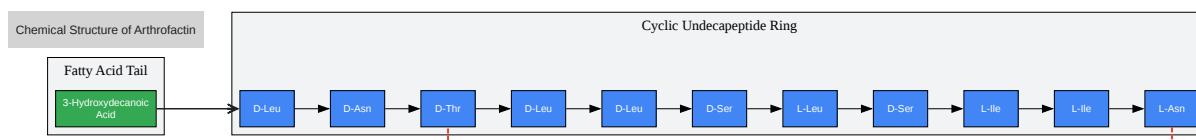
Experimental Protocols for Structural Elucidation

The determination of **Arthrofactin**'s complex structure required a combination of several analytical techniques:

- **Amino Acid Analysis:** The composition of the peptide chain was determined by hydrolyzing the molecule with 6N HCl at 110°C for 24 hours, followed by analysis of the resulting amino acids using an amino acid analyzer.^[5]
- **Mass Spectrometry (MS):** Fast Atom Bombardment Mass Spectrometry (FAB-MS) was used to determine the molecular mass of **Arthrofactin**, which was found to be 1354 Da.^[5] Collision-Induced Dissociation (CID) mass spectrometry was applied to the saponified (linearized) form of the molecule to determine the amino acid sequence.^[5]
- **Fourier Transform Infrared (FT-IR) Spectroscopy:** The presence of peptide bonds was confirmed by characteristic absorption valleys at 1,540, 1,650, and 3,300 cm^{-1} . The presence of the lactone ring was suggested by absorption at 1,740 cm^{-1} , while C-H stretching modes indicated the aliphatic chain of the fatty acid.^[5]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H -NMR was used to analyze the structure of the fatty acid portion after hydrolysis from the peptide.^[5]

Structural Visualization

The following diagram illustrates the chemical structure of **Arthrofactin**, detailing the arrangement of the amino acids in the cyclic peptide and the attachment of the 3-hydroxydecanoic acid tail.



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Chemical Structure of **Arthrofactin**

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